

Personal protective equipment for handling 4-Isobutylbenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Isobutylbenzaldehyde

Cat. No.: B042465

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Essential Safety and Handling Guide for 4-Isobutylbenzaldehyde

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Isobutylbenzaldehyde** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and mitigate potential risks.

Hazard Identification and Safety Summary

4-Isobutylbenzaldehyde is a combustible liquid and is harmful if swallowed.[1] It is crucial to handle this chemical with appropriate safety measures to prevent exposure and ensure a safe laboratory environment.

Quantitative Data

Property	Value	Reference
CAS Number	40150-98-9	[2]
Molecular Formula	C ₁₁ H ₁₄ O	[2]
Molecular Weight	162.23 g/mol	[2]
Appearance	Colorless to Almost colorless clear liquid	[3]
Flash Point	93 °C / 199.4 °F	[4]
Storage Class	10 - Combustible liquids	[2] [5]

Personal Protective Equipment (PPE)

When handling **4-Isobutylbenzaldehyde**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Required Equipment	Specifications and Remarks
Eye and Face Protection	Safety goggles and/or face shield	Use tight-sealing safety goggles. ^[4] A face shield is recommended where splashing is a possibility. ^[6]
Skin Protection	Chemical-resistant gloves and lab coat	Wear appropriate protective gloves and clothing to prevent skin exposure. ^[4] Nitrile gloves may provide suitable protection. ^[6] A lab coat or chemical-resistant overalls should be worn. ^[7]
Respiratory Protection	Not required under normal use with adequate ventilation	Work in a well-ventilated area. ^{[4][8]} If ventilation is inadequate or in case of a large spill, use a NIOSH-approved air-purifying respirator. ^{[7][9]}

Operational and Disposal Plan

Handling and Storage Procedures

1. Engineering Controls:

- Work in a well-ventilated laboratory, preferably within a chemical fume hood.^[8]
- Ensure safety showers and eyewash stations are readily accessible.^[4]

2. Safe Handling Practices:

- Avoid contact with skin and eyes.^[8]
- Do not ingest or inhale vapors.^[4]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.^{[1][4]}
- Take precautionary measures against static discharge.^[1]
- Wash hands thoroughly after handling.^[1]

3. Storage:

- Store in a tightly closed container.[\[1\]](#)
- Keep in a cool, well-ventilated place.[\[1\]](#)[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[4\]](#)

Disposal Plan

- Chemical Waste: Dispose of **4-Isobutylbenzaldehyde** and any contaminated materials in accordance with federal, state, and local regulations. This should be done through an approved waste disposal plant.[\[1\]](#)[\[4\]](#)
- Contaminated PPE: Dispose of contaminated gloves and other disposable PPE as chemical waste.
- Empty Containers: Do not reuse empty containers. They should be disposed of as hazardous waste.

Emergency Procedures

Spill Response

- Evacuate: Evacuate non-essential personnel from the spill area.[\[8\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use a liquid-absorbent material (e.g., Chemizorb®) to contain and absorb the spill.[\[1\]](#)
- Collect: Collect the absorbed material into a suitable, closed container for disposal.[\[8\]](#)
- Clean: Clean the affected area thoroughly.
- Decontaminate: Decontaminate any equipment used in the cleanup.

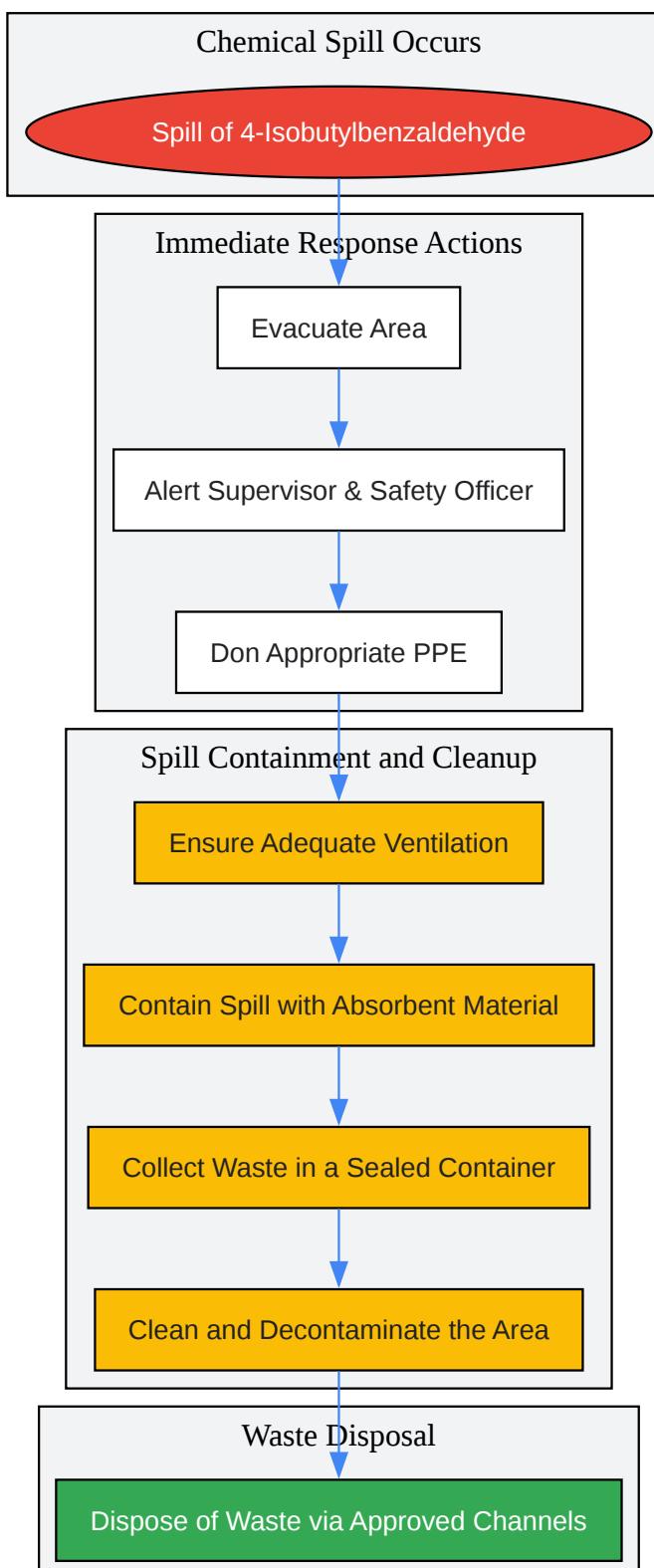
First Aid Measures

- If Swallowed: Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.[[1](#)] Immediately have the victim drink water (two glasses at most).[[1](#)]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if irritation persists.[[4](#)]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[[4](#)]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Get medical attention.[[4](#)]

Fire-Fighting Measures

- Extinguishing Media: Use water spray, carbon dioxide (CO2), dry chemical, or alcohol-resistant foam.[[4](#)]
- Specific Hazards: The material is combustible and may form explosive mixtures with air.[[4](#)] Vapors are heavier than air and may spread along floors.[[1](#)]
- Protective Equipment: In the event of a fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.[[4](#)]

Workflow for Chemical Spill



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Caption: Workflow for handling a chemical spill of **4-Isobutylbenzaldehyde**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Isobutylbenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b042465#personal-protective-equipment-for-handling-4-isobutylbenzaldehyde>

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